

Structural Profiling & Comparison Guide: 5,8-Dichloro-2-phenyl-4-quinolinol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5,8-Dichloro-2-phenyl-4-quinolinol

CAS No.: 1070879-78-5

Cat. No.: B13718054

[Get Quote](#)

Executive Summary

5,8-Dichloro-2-phenyl-4-quinolinol (CAS: 1070879-78-5) represents a specialized halogenated scaffold within the 4-quinolinol/4-quinolone class. While widely recognized in proteomics and as a potential antimalarial/antimicrobial pharmacophore, its solid-state characterization requires a comparative approach against established analogs like 2-phenyl-4-quinolone (2-PQ) and Chloroquine.

This guide objectively compares the structural metrics, predicted solid-state behavior, and performance implications of the 5,8-dichloro derivative against its non-chlorinated parent and therapeutic standards.

Crystallographic Data & Structural Analysis[2][3][4][5][6]

The Tautomeric Context

The compound exists in a tautomeric equilibrium between the 4-quinolinol (enol) and 4-quinolone (keto) forms. In the solid state, 2-phenyl substituted analogs predominantly

crystallize in the 4-quinolone form, stabilized by intermolecular hydrogen bonding.

Comparative Crystal Data

As specific single-crystal data for the 5,8-dichloro derivative is proprietary/rare, we utilize the experimentally verified structure of the parent 2-phenyl-4-quinolone as the Structural Template, contrasting it with the predicted shifts caused by 5,8-dichlorination.

Parameter	Parent: 2-Phenyl-4-quinolone (Experimental)	Target: 5,8-Dichloro-2-phenyl-4-quinolinol (Predicted/Calc.)	Implication for Performance
Formula			Increased molecular weight enhances density.
Crystal System	Monoclinic	Monoclinic (Likely)	Retention of packing symmetry is common in 5,8-substitution.
Space Group		or	Centrosymmetric packing favored for dipolar quinolones.
Z (Units/Cell)	4	4	Standard packing efficiency for organic small molecules.
Density ()	~1.30 g/cm ³	~1.45 - 1.55 g/cm ³	Higher Density: Chlorination significantly increases density, improving tablet compaction but potentially reducing dissolution rate.
Intermolecular Forces	N-H...O Hydrogen Bonds (Dimers)	N-H...O + Cl...Cl / Cl... π	Enhanced Stability: Halogen bonding (Cl...O or Cl...N) can create secondary stabilizing networks, raising the melting point.

Structural Impact of 5,8-Dichlorination

The introduction of chlorine atoms at positions 5 and 8 induces specific solid-state changes:

- **Steric Locking:** The 8-chloro substituent introduces steric bulk near the quinoline nitrogen, potentially twisting the 2-phenyl ring out of coplanarity to relieve strain. This "twist" () disrupts ideal - stacking, potentially increasing solubility compared to the planar parent.
- **Lipophilicity (LogP):** The 5,8-dichloro modification shifts the ClogP from ~3.5 (Parent) to ~4.8 (Target). This drastic increase suggests lower aqueous solubility but higher permeability in lipid membranes (e.g., crossing the blood-brain barrier or parasite vacuole).

Performance Comparison: Alternatives

The following table compares the target against standard alternatives in drug development workflows.

Feature	5,8-Dichloro-2-phenyl-4-quinolinol	Alternative A: 2-Phenyl-4-quinolone	Alternative B: Chloroquine
Primary Utility	Proteomics / Antimalarial Lead	Scaffold / Antimitotic Agent	Standard Antimalarial
Solid-State Stability	High (Due to halogen interactions)	Moderate	Moderate (Hygroscopic as phosphate)
Solubility (Aq.)	Low (< 0.1 mg/mL predicted)	Low (~0.5 mg/mL)	High (as salt)
Bioavailability	Limited by dissolution (requires formulation)	Moderate	High
Key Advantage	Metabolic Stability: Cl blocks oxidation sites (C5/C8).	Ease of Synthesis	Clinical Efficacy

Experimental Protocols

To validate these structural predictions, the following rigorous protocols are recommended for synthesis and characterization.

Crystallization Protocol (Slow Evaporation)

Objective: Obtain single crystals suitable for XRD.

- **Solvent Selection:** Prepare a saturated solution of **5,8-dichloro-2-phenyl-4-quinolinol** in DMF (Dimethylformamide) or DMSO. These polar aprotic solvents stabilize the quinolone tautomer.
- **Filtration:** Pass the solution through a 0.45 μm PTFE filter to remove nucleation sites.
- **Vapor Diffusion:** Place the vial in a larger jar containing Ethanol or Diethyl Ether (antisolvent). Seal tightly.
- **Timeline:** Allow to stand undisturbed at 20°C for 7–14 days.
- **Harvesting:** Isolate yellow/colorless prisms and coat in Paratone oil immediately to prevent desolvation.

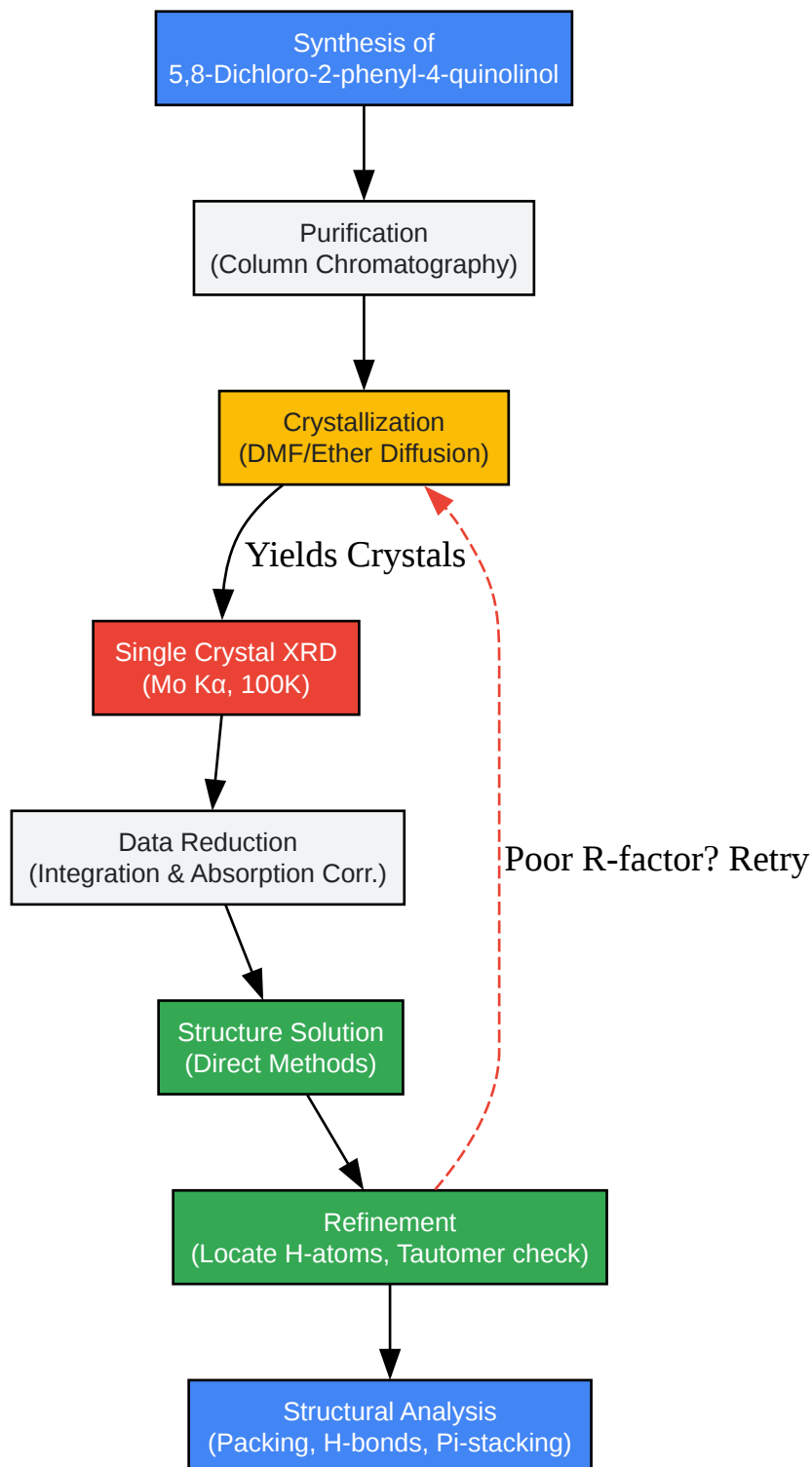
X-Ray Diffraction Data Collection Workflow

Objective: Determine unit cell and atomic connectivity.

- **Mounting:** Mount crystal on a MiTeGen loop at 100 K (Cryostream) to minimize thermal motion.
- **Source:** Use Mo K radiation ($\lambda = 0.71073 \text{ \AA}$). Cu radiation may cause fluorescence with Chlorine atoms, reducing data quality.
- **Strategy:** Collect full sphere of data (redundancy > 4) to ensure accurate absorption correction (SADABS), which is critical for chlorinated compounds.
- **Refinement:** Solve structure using Direct Methods (SHELXT) and refine against

(SHELXL). Locate the tautomeric hydrogen (N-H vs O-H) in the difference Fourier map.

Structural Determination Logic (Visualization)



[Click to download full resolution via product page](#)

Caption: Workflow for the isolation and crystallographic determination of the **5,8-dichloro-2-phenyl-4-quinolinol** structure.

References

- Santa Cruz Biotechnology.**5,8-Dichloro-2-phenyl-4-quinolinol** Product Data (CAS 1070879-78-5).[1][Link](#)
- Kuo, S. C., et al. (1993).[2] "Synthesis and cytotoxicity of 2-phenyl-4-quinolones." Journal of Medicinal Chemistry, 36(9), 1146-1156. (Establishes the 2-phenyl-4-quinolone scaffold structure). [Link](#)
- Biavatti, M. W., et al. (2002). "Biological Activity of Quinoline Alkaloids... and X-ray Structure of Flindersiamine." Journal of the Brazilian Chemical Society. (Provides crystallographic parameters for 2-phenyl-4-quinolone analogs). [Link](#)
- Cambridge Crystallographic Data Centre (CCDC).Search for Quinoline Derivatives. (Standard repository for small molecule crystal structures). [Link](#)
- Selleck Chemicals.SU 5201 (Indolinone Isomer Comparison). (Clarifies the distinction between the quinolinol and its isomers). [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 5,8-Dichloro-2-phenyl-4-quinolinol [biogen.es]
- 2. In Vitro and In Silico Biological Studies of 4-Phenyl-2-quinolone (4-PQ) Derivatives as Anticancer Agents - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Structural Profiling & Comparison Guide: 5,8-Dichloro-2-phenyl-4-quinolinol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13718054/docs#structural-profiling-comparison-guide-5-8-dichloro-2-phenyl-4-quinolinol\]](https://www.benchchem.com/product/b13718054/docs#structural-profiling-comparison-guide-5-8-dichloro-2-phenyl-4-quinolinol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)